

An In-Depth Technical Guide to the Spectroscopic Data of Mesquitol

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Compound of Interest

Compound Name: *Mesquitol*
CAS No.: 109671-55-8
Cat. No.: B12774313

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This technical guide provides a comprehensive overview of the spectroscopic data for **Mesquitol**, a flavan-3-ol of significant interest for its antioxidant and potential therapeutic properties. This document compiles and presents Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic data, along with detailed experimental protocols to aid in the identification and characterization of this natural compound.

Introduction to Mesquitol

Mesquitol, systematically named (2R,3S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-chromene-3,7,8-triol, is a flavonoid found in significant quantities in the heartwood of plant species such as *Prosopis juliflora*. Its structure, featuring a dihydroxyphenyl B-ring and a trihydroxylated A-ring, underpins its notable free-radical scavenging and α -glucosidase inhibitory activities, making it a valuable target for research in the agro-food and pharmaceutical industries. The precise characterization of **Mesquitol** is fundamental for its quality control and further investigation into its biological activities. Spectroscopic techniques are the cornerstone of this characterization, providing a fingerprint of the molecule's structure and electronic properties.

Spectroscopic Data of Mesquitol

The following sections present the available spectroscopic data for **Mesquitol** in a structured format, facilitating easy reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the detailed molecular structure of organic compounds. The ^1H and ^{13}C NMR data provide information on the chemical environment of each proton and carbon atom in the **Mesquitol** molecule.

Table 1: ^1H NMR Spectroscopic Data for **Mesquitol**

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	4.7	d	Data not available
H-3	Data not available	td	Data not available
Other protons	Data not available	-	-

Note: Detailed ^1H NMR data beyond the characteristic peaks for H-2 and H-3 were not available in the public domain at the time of this report. The multiplicity "d" denotes a doublet and "td" denotes a triplet of doublets.

Table 2: ^{13}C NMR Spectroscopic Data for **Mesquitol**

Carbon Atom	Chemical Shift (δ , ppm)
All carbons	Data not available

Note: Detailed ^{13}C NMR data for **Mesquitol** were not available in the public domain at the time of this report.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **Mesquitol** reveals characteristic absorptions for its hydroxyl and aromatic functionalities.

Table 3: IR Spectroscopic Data for **Mesquitol**

Wavenumber (cm ⁻¹)	Assignment
3350	O-H stretching (broad band)
1625	Aromatic C=C skeletal vibrations
1520	Aromatic C=C skeletal vibrations
1480	Aromatic C=C skeletal vibrations

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is particularly useful for conjugated systems like flavonoids.

Table 4: UV-Vis Spectroscopic Data for **Mesquitol**

λ_{max} (nm)	Solvent
280	Methanol

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. These are based on standard methodologies for the analysis of flavonoids.

Isolation of Mesquitol

Mesquitol is typically isolated from the heartwood of *Prosopis juliflora*. The general procedure involves:

- Extraction: The dried and powdered heartwood is extracted with a suitable solvent, such as acetone or methanol, using techniques like Soxhlet extraction.

- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane, ethyl acetate, and methanol) to separate different components.
- **Purification:** Fractions containing **Mesquitol**, identified by thin-layer chromatography (TLC), are combined and further purified by repeated column chromatography or preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Mesquitol**.

NMR Spectroscopy

- **Sample Preparation:** A few milligrams of purified **Mesquitol** are dissolved in a deuterated solvent (e.g., methanol-d₄, acetone-d₆, or DMSO-d₆) in an NMR tube.
- **Data Acquisition:** ¹H and ¹³C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Data Processing:** The obtained Free Induction Decays (FIDs) are Fourier transformed, and the resulting spectra are phased and baseline corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

IR Spectroscopy

- **Sample Preparation:** A small amount of purified **Mesquitol** is finely ground with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a spectrum can be obtained from a thin film deposited on a salt plate (e.g., NaCl or KBr) from a solution.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Processing:** The spectrum is typically displayed as transmittance or absorbance versus wavenumber (cm⁻¹).

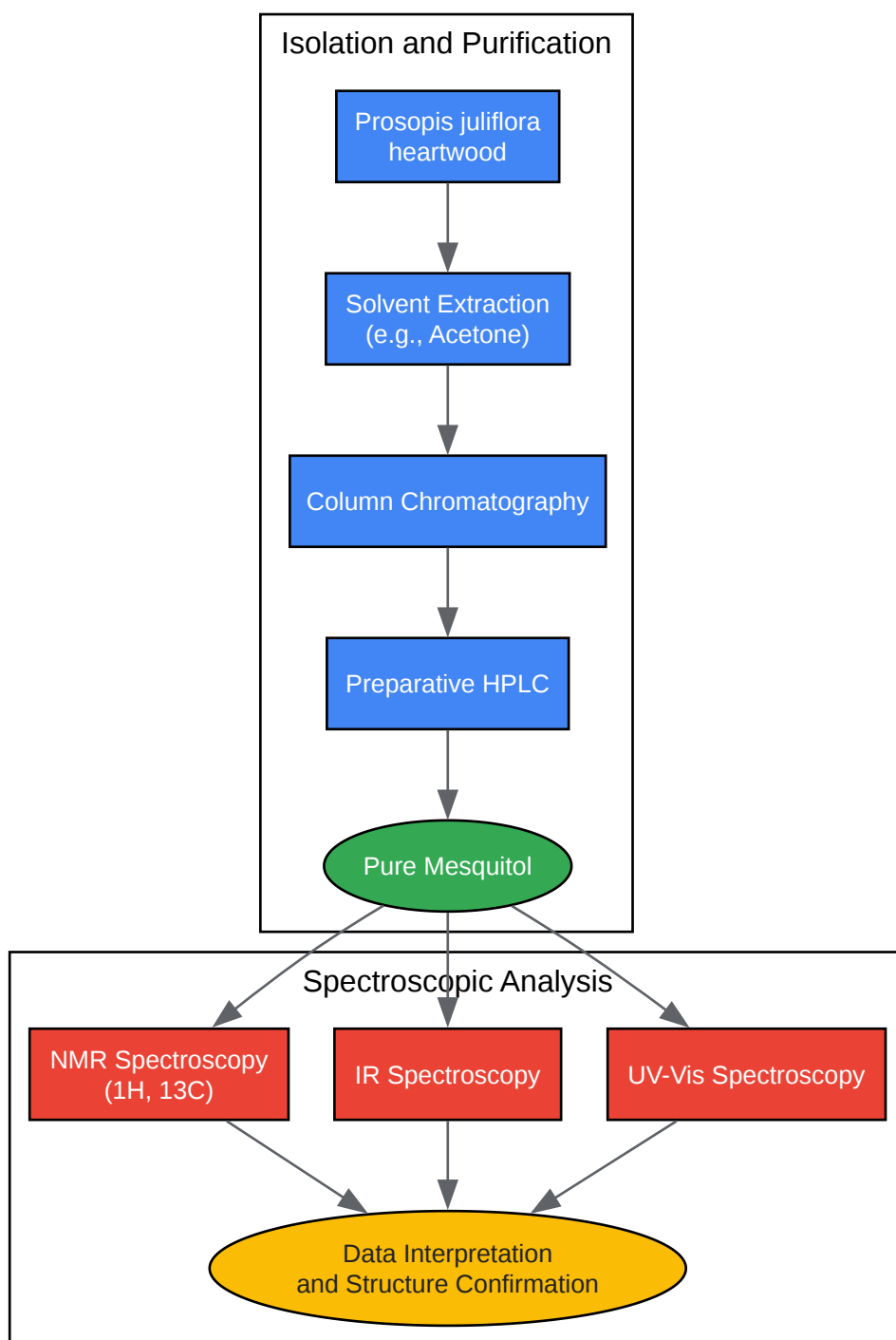
UV-Vis Spectroscopy

- **Sample Preparation:** A dilute solution of purified **Mesquitol** is prepared in a UV-transparent solvent, typically methanol.

- Data Acquisition: The UV-Vis absorption spectrum is recorded using a spectrophotometer over a wavelength range of approximately 200-800 nm.
- Data Analysis: The wavelength of maximum absorption (λ_{max}) is determined from the spectrum.

Workflow for Spectroscopic Analysis of Mesquitol

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of **Mesquitol**.



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Workflow for **Mesquitol** Analysis.

This guide provides a foundational understanding of the spectroscopic characteristics of **Mesquitol**. It is important to note that detailed NMR data remains to be fully published in

accessible literature. Researchers are encouraged to consult the primary research articles for the most detailed and up-to-date information. The structural and physicochemical elucidation of (-)-**mesquitol** has been demonstrated based on FTIR, (1)H and (13)C NMR, GC-MS and HPLC analysis.[1] The purified compound's identity as **mesquitol** was confirmed by characteristic peaks of flavanol structures, including a broad O-H band at 3350 cm⁻¹ and aromatic C=C skeletal vibrations at 1625 cm⁻¹, 1520 cm⁻¹, and 1480 cm⁻¹. [2] An HPLC-UV method has been developed for the quantification of **mesquitol**, with a UV detection wavelength set at 280 nm.[3]

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References

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